

Application Notes and Protocols: Fmoc-D-4-Bromophenylalanine for Peptide Radiolabeling

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Compound of Interest

Compound Name: *Fmoc-D-4-Bromophenylalanine*

CAS No.: 198545-76-5

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of **Fmoc-D-4-bromophenylalanine** in the synthesis of peptides intended for radiolabeling. The incorporation of this non-canonical amino acid provides a strategic handle for the site-specific introduction of radiohalogens, particularly radioiodine, enabling the development of targeted radiopharmaceuticals for diagnostic imaging (PET and SPECT) and therapeutic applications.

Introduction

The use of radiolabeled peptides is a cornerstone of nuclear medicine, offering high specificity and affinity for biological targets.[1] **Fmoc-D-4-bromophenylalanine** is a key building block for solid-phase peptide synthesis (SPPS), allowing for the introduction of a stable bromo-functional group on the aromatic side chain of phenylalanine. This bromo-moiety serves as a versatile precursor for radiohalogenation reactions, most notably radioiodination via nucleophilic halogen exchange. The "D" configuration of the amino acid is often strategically employed to enhance the metabolic stability of the resulting peptide by increasing its resistance to enzymatic degradation in vivo.[2][3][4]

The primary application lies in the synthesis of peptides that can be radiolabeled with isotopes of iodine, such as Iodine-123 (for SPECT), Iodine-124 (for PET), and Iodine-131 (for therapeutic use).[5] The resulting radioiodinated peptides can be used to non-invasively visualize and quantify the expression of specific receptors or other biological targets in oncology, neurology, and cardiology.

Key Applications

The incorporation of D-4-bromophenylalanine into peptide sequences offers several advantages:

- **Site-Specific Radiolabeling:** The bromine atom provides a specific site for the introduction of a radiohalogen, avoiding potential modification of other sensitive amino acid residues like tyrosine or histidine.
- **Enhanced In Vivo Stability:** The D-amino acid configuration can significantly increase the peptide's resistance to proteolytic degradation, leading to a longer biological half-life.[2]
- **Modulation of Biological Activity:** The introduction of a halogen atom can influence the peptide's conformation and binding affinity to its target, potentially leading to improved potency and selectivity.[2]
- **Versatility in Radiolabeling:** The bromo-precursor can be used for the introduction of various radiohalogens, expanding its utility in radiopharmaceutical development.

Experimental Protocols

Peptide Synthesis using Fmoc-D-4-Bromophenylalanine

Peptides containing D-4-bromophenylalanine can be synthesized using standard Fmoc-based solid-phase peptide synthesis (SPPS) protocols.

Materials and Reagents:

- **Fmoc-D-4-bromophenylalanine**
- Rink Amide or Wang resin (depending on desired C-terminus)

- Other Fmoc-protected amino acids
- Coupling reagents (e.g., HBTU, HATU)
- Base (e.g., DIPEA)
- Fmoc deprotection solution (e.g., 20% piperidine in DMF)
- Cleavage cocktail (e.g., TFA/TIS/H₂O 95:2.5:2.5)
- Solvents (DMF, DCM)
- HPLC for purification

Protocol:

- Resin Swelling: Swell the resin in DMF for 30 minutes.
- Fmoc Deprotection: Remove the Fmoc protecting group from the resin by treating with 20% piperidine in DMF for 5-10 minutes. Repeat this step.
- Washing: Wash the resin thoroughly with DMF and DCM.
- Amino Acid Coupling:
 - Dissolve **Fmoc-D-4-bromophenylalanine** (3-5 equivalents) and the coupling reagent (e.g., HBTU, 3-5 equivalents) in DMF.
 - Add a base (e.g., DIPEA, 6-10 equivalents) to the amino acid solution.
 - Add the activated amino acid solution to the deprotected resin.
 - Allow the coupling reaction to proceed for 1-2 hours at room temperature.
- Washing: Wash the resin with DMF and DCM.
- Repeat: Repeat steps 2-5 for each subsequent amino acid in the peptide sequence.
- Final Deprotection: Remove the N-terminal Fmoc group from the final amino acid.

- **Cleavage and Deprotection:** Cleave the peptide from the resin and remove side-chain protecting groups using a cleavage cocktail (e.g., TFA/TIS/H₂O) for 2-3 hours.
- **Precipitation and Purification:** Precipitate the crude peptide in cold diethyl ether, centrifuge, and wash the pellet. Purify the peptide by preparative reverse-phase HPLC.
- **Characterization:** Confirm the identity and purity of the peptide by analytical HPLC and mass spectrometry.

Radioiodination of Peptides Containing 4-Bromophenylalanine

The radioiodination of a peptide containing a 4-bromophenylalanine residue is typically achieved through a copper-mediated nucleophilic halogen exchange reaction (iododebromination).

Materials and Reagents:

- Peptide containing 4-bromophenylalanine
- Radioiodide solution (e.g., Na[¹²⁴I]I or Na[¹²⁵I]I)
- Copper(I) or Copper(II) salt (e.g., CuSO₄)
- Reducing agent (if using Cu(II)), e.g., SnSO₄
- Reaction buffer (e.g., acetate buffer, pH 5.5)
- Solvent (e.g., ethanol, DMSO)
- Solid-phase extraction (SPE) cartridges (e.g., C18) for purification
- Radio-HPLC for analysis and purification

Protocol for Copper-Mediated Radioiodination:

- **Precursor Preparation:** Dissolve the peptide containing 4-bromophenylalanine in a suitable solvent (e.g., a mixture of ethanol and acetate buffer).

- **Reaction Setup:** In a reaction vial, add the peptide solution, the radioiodide solution, and the copper catalyst (e.g., a solution of CuSO_4 and SnSO_4).
- **Reaction:** Heat the reaction mixture at an elevated temperature (e.g., 80-120°C) for a specific duration (e.g., 15-30 minutes). The optimal temperature and time will need to be determined for each specific peptide.
- **Quenching:** After the reaction, cool the vial to room temperature.
- **Purification:** Purify the radiolabeled peptide using a C18 SPE cartridge or by semi-preparative radio-HPLC.
 - **SPE Purification:** Load the reaction mixture onto a pre-conditioned C18 cartridge. Wash with water to remove unreacted radioiodide and other hydrophilic impurities. Elute the radiolabeled peptide with an organic solvent (e.g., ethanol or acetonitrile).
 - **HPLC Purification:** Inject the reaction mixture onto a semi-preparative HPLC column and collect the fraction corresponding to the radiolabeled peptide.
- **Quality Control:** Determine the radiochemical purity and identity of the final product by analytical radio-HPLC. Calculate the radiochemical yield (RCY).

Data Presentation

The following tables summarize typical quantitative data obtained during the synthesis and radiolabeling process.

Table 1: Peptide Synthesis Yields

Peptide Sequence	Synthesis Scale (mmol)	Crude Yield (mg)	Purity after HPLC (%)
Ac-D-Phe(4-Br)-Arg-Gly-Asp-NH ₂	0.1	120	>95
D-Phe(4-Br)-Lys(DOTA)-Tyr-NH ₂	0.05	65	>98

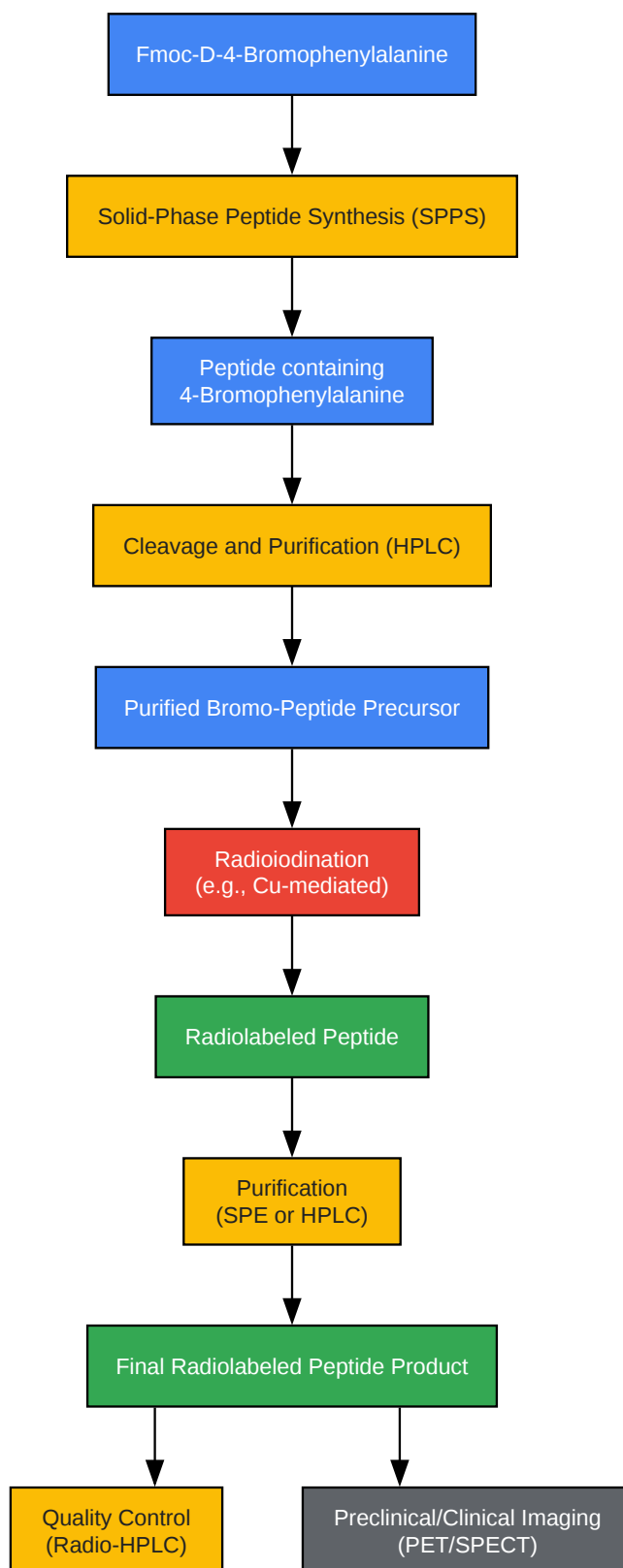
Table 2: Radioiodination Reaction Parameters and Yields

Peptide Precursor	Radioisotope	Catalyst	Temperature (°C)	Reaction Time (min)	Radiochemical Yield (%)	Radiochemical Purity (%)	Specific Activity (GBq/μmol)
Ac-D-Phe(4-Br)-RGD-NH ₂	¹²⁴ I	Cu(I)	100	20	75 ± 5	>98	50-100
D-Phe(4-Br)-K(DOTA)-Y-NH ₂	¹²⁵ I	Cu(II)/Sn(II)	90	30	68 ± 7	>99	70-150

Visualizations

Experimental Workflow

The following diagram illustrates the overall workflow from the **Fmoc-D-4-bromophenylalanine** building block to the final radiolabeled peptide for imaging applications.

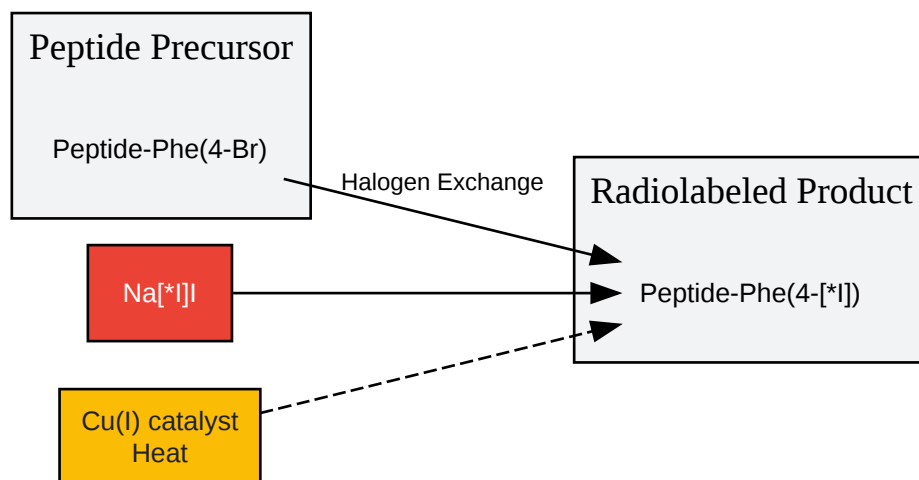


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Caption: Workflow for peptide radiolabeling using **Fmoc-D-4-Bromophenylalanine**.

Radioiodination Reaction Scheme

This diagram illustrates the key chemical transformation during the radioiodination of a peptide containing 4-bromophenylalanine.



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Caption: Copper-mediated radioiodination of a 4-bromophenylalanine-containing peptide.

Conclusion

Fmoc-D-4-bromophenylalanine is a valuable tool for the development of peptide-based radiopharmaceuticals. Its incorporation into peptide sequences provides a reliable and site-specific method for the introduction of radiohalogens. The protocols outlined in these application notes provide a foundation for researchers to synthesize and radiolabel novel peptides for a wide range of applications in molecular imaging and targeted radionuclide therapy. The enhanced stability offered by the D-amino acid configuration further increases the potential of these radiolabeled peptides for successful clinical translation.

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